

Physical and chemical properties of 1,5-pentanediyl bisacrylate

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Compound of Interest

Compound Name: 1,5-Pentanediol diacrylate

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An In-depth Technical Guide to 1,5-Pentanediyl Bisacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 1,5-pentanediyl bisacrylate (PDDA). It includes key data on its characteristics, synthesis, and reactivity. The guide also explores its potential applications in the biomedical field, particularly in drug delivery and tissue engineering, based on the known properties of similar acrylate-based polymers.

Core Physical and Chemical Properties

1,5-Pentanediyl bisacrylate is a difunctional acrylate monomer used in the synthesis of crosslinked polymers. Its linear five-carbon aliphatic chain provides a balance of flexibility and hydrophobicity to the resulting polymer network.

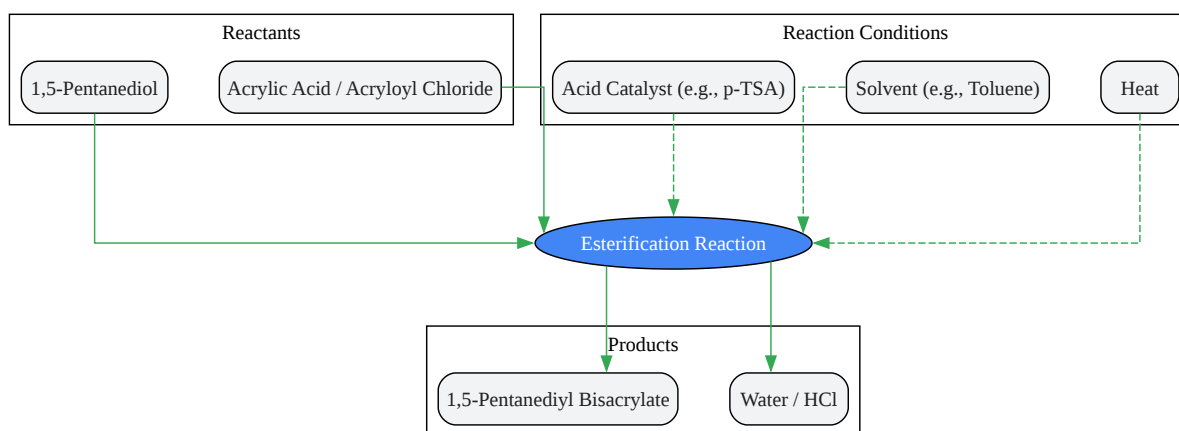
Table 1: Physical and Chemical Properties of 1,5-Pentanediyl Bisacrylate

Property	Value	Reference(s)
CAS Number	36840-85-4	[1]
Molecular Formula	C ₁₁ H ₁₆ O ₄	[1]
Molecular Weight	212.24 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	90-95 °C at 0.1 Torr	
Density	1.024 g/cm ³ (predicted)	
Solubility	Soluble in chloroform, ethyl acetate; slightly soluble in methanol.	[3]
InChI Key	XAMCLRBWHRRBCN-UHFFFAOYSA-N	[4]
SMILES	<chem>C=CC(=O)OCCCCCOC(=O)C=C</chem>	[4]

Chemical Structure and Reactivity

The structure of 1,5-pentanedyl bisacrylate features two terminal acrylate groups connected by a pentylene glycol linker. These acrylate groups are susceptible to free-radical polymerization, allowing the monomer to act as a crosslinker, forming a three-dimensional polymer network.

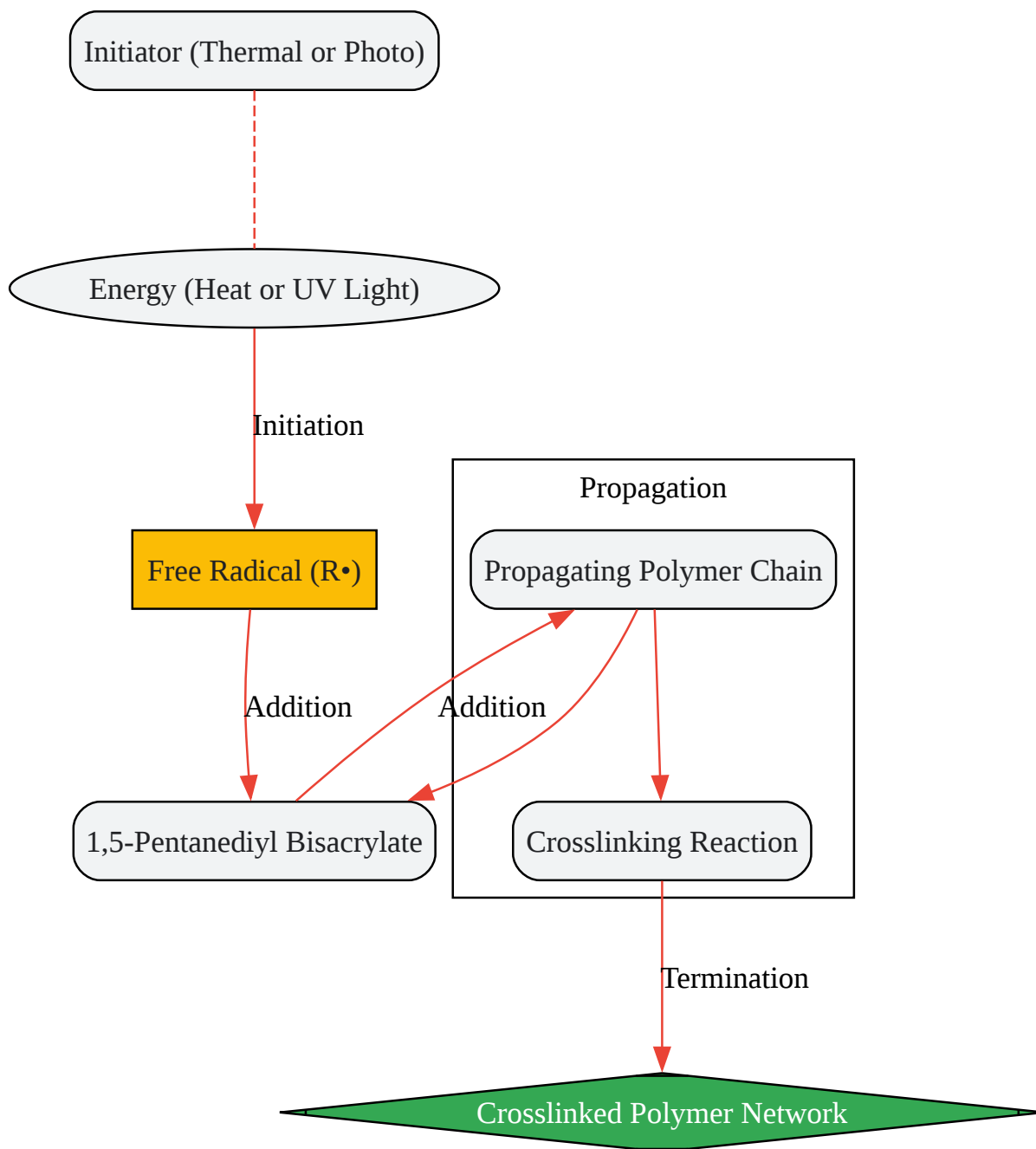
1,5-Pentanedyl bisacrylate is typically synthesized via the esterification of 1,5-pentanediol with acrylic acid or its derivatives, such as acryloyl chloride. The reaction is often carried out in the presence of an acid catalyst and a solvent to remove the water byproduct, driving the reaction to completion.



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General Synthesis of 1,5-Pentanedyl Bisacrylate

The primary mode of polymerization for 1,5-pentanedyl bisacrylate is free-radical polymerization. This process can be initiated by thermal initiators (e.g., benzoyl peroxide, AIBN) or photoinitiators (e.g., Irgacure 2959) that generate free radicals upon heating or exposure to UV light, respectively.[5] The bifunctional nature of the monomer leads to the formation of a crosslinked network.[6]



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Free-Radical Polymerization of 1,5-Pentanediy Bisacrylate

Experimental Protocols

While a specific, detailed protocol for 1,5-pentanediy bisacrylate is not readily available in the cited literature, a general procedure for the synthesis of similar diacrylates via esterification is

as follows. This protocol should be adapted and optimized for specific laboratory conditions.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a Dean-Stark apparatus, add 1,5-pentanediol (1 equivalent), acrylic acid (2.2 equivalents), an acid catalyst such as p-toluenesulfonic acid (0.05 equivalents), and a polymerization inhibitor (e.g., hydroquinone).
- **Solvent Addition:** Add a suitable solvent, such as toluene, to facilitate the removal of water via azeotropic distillation.
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by observing the amount of water collected in the Dean-Stark trap.
- **Workup:** Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature. Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst and any unreacted acrylic acid, followed by a brine solution.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield the pure 1,5-pentanediyl bisacrylate.^{[7][8]}

Polymers based on 1,5-pentanediyl bisacrylate can be formed into hydrogels, which are water-swollen polymer networks.

- **Preparation of Pre-polymer Solution:** Dissolve 1,5-pentanediyl bisacrylate in a biocompatible solvent (e.g., phosphate-buffered saline, PBS) to the desired concentration. If co-polymerizing, add other monomers at this stage.
- **Addition of Initiator:** Add a photoinitiator, such as Irgacure 2959 (0.05-1% w/v), to the pre-polymer solution and mix until fully dissolved.^[5] This step should be performed in low-light conditions to prevent premature polymerization.
- **Crosslinking:** Transfer the solution into a mold of the desired shape and expose it to UV light (e.g., 365 nm) for a sufficient duration (typically a few minutes) to ensure complete crosslinking.^[5] The resulting hydrogel can then be removed from the mold.

- Swelling and Purification: Swell the hydrogel in a large volume of purified water or PBS for 24-48 hours, with periodic changes of the solvent, to remove any unreacted monomers and initiator, which is crucial for biomedical applications.[9]

Spectral Data

Detailed spectral data such as ^1H NMR, ^{13}C NMR, and mass spectra for 1,5-pentanediy l bisacrylate are available on spectral databases like SpectraBase.[1] For a comprehensive analysis, direct consultation of these databases is recommended.

- ^1H NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the vinyl protons of the acrylate groups (typically in the range of 5.8-6.4 ppm), the methylene protons adjacent to the ester oxygen (around 4.1 ppm), and the methylene protons of the pentyl chain.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum would display signals for the carbonyl carbon of the ester (around 166 ppm), the vinyl carbons (128-131 ppm), and the carbons of the aliphatic chain.[10][11]
- FTIR Spectroscopy: The infrared spectrum will be dominated by a strong absorption band for the C=O stretching of the ester group (around 1720 cm^{-1}), C-O stretching bands, and bands corresponding to the C=C double bond of the acrylate group.[12]
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of the ester and aliphatic chain.

Applications in Drug Development and Research

While direct studies utilizing 1,5-pentanediy l bisacrylate for drug delivery or tissue engineering are not prevalent in the reviewed literature, its properties as a diacrylate crosslinker make it a strong candidate for such applications, analogous to the widely studied poly(ethylene glycol) diacrylate (PEGDA).[13][14][15]

Hydrogels created with 1,5-pentanediy l bisacrylate can serve as matrices for the controlled release of therapeutic agents. The crosslink density, which can be controlled by the concentration of the monomer, will influence the mesh size of the hydrogel network and, consequently, the diffusion and release rate of encapsulated drugs.[16] The ester linkages in

the polymer backbone are susceptible to hydrolysis, leading to the degradation of the hydrogel and release of the drug over time. This biodegradability is a desirable feature for implantable drug delivery systems.

In tissue engineering, hydrogels are used as scaffolds that mimic the extracellular matrix to support cell growth and tissue regeneration.[9][17] Hydrogels based on 1,5-pentanediy bisacrylate could be tailored to have specific mechanical properties, swelling ratios, and degradation kinetics to suit various tissue engineering applications.[18] The incorporation of cell adhesion motifs would be necessary to promote cell attachment and proliferation.

Biocompatibility and Toxicology

The biocompatibility of a polymer is crucial for its use in biomedical applications. For polymers derived from 1,5-pentanediy bisacrylate, biocompatibility would largely depend on the presence of residual unreacted monomers and the degradation products.

- **Cytotoxicity:** Unreacted acrylate monomers are known to be cytotoxic. Therefore, thorough purification of the crosslinked hydrogel to remove any leachable components is essential.[5] In vitro cytotoxicity assays, such as the MTT assay, would be required to assess the effect of the polymer and its extracts on cell viability.[19]
- **Hemocompatibility:** For blood-contacting applications, the hemocompatibility of the material must be evaluated. This involves testing for hemolysis (rupture of red blood cells) and platelet activation to assess the thrombogenicity of the material.[20][21]
- **In Vivo Biocompatibility:** Implantation of the material in an animal model is necessary to evaluate the in vivo host response, including inflammation and fibrous capsule formation.[22]

Based on studies of similar polyacrylate hydrogels, it is anticipated that a well-purified, crosslinked polymer of 1,5-pentanediy bisacrylate would exhibit good biocompatibility.[23][24]

Conclusion

1,5-Pentanediy bisacrylate is a versatile difunctional monomer with properties that make it suitable for the formation of crosslinked polymers. While its primary applications have been in coatings and inks, its potential in the biomedical field, particularly in creating biodegradable hydrogels for drug delivery and tissue engineering, is significant.[2] Future research should

focus on the specific synthesis and characterization of hydrogels based on this monomer and a thorough evaluation of their biocompatibility and degradation kinetics to validate their use in drug development and other clinical applications.

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